

safe handling and storage procedures for 2-(Chloromethoxy)ethanol

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Compound of Interest

Compound Name: 2-(Chloromethoxy)ethanol

Cat. No.: B590433

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Application Notes and Protocols for 2-(Chloromethoxy)ethanol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and use of **2-(Chloromethoxy)ethanol**. The following information is intended for qualified personnel trained in chemical laboratory procedures.

Chemical and Physical Properties

2-(Chloromethoxy)ethanol is a versatile bifunctional organic compound featuring both a reactive chloromethyl ether group and a primary alcohol. This dual functionality makes it a valuable intermediate in various organic syntheses, particularly in the pharmaceutical and materials science sectors.[\[1\]](#)

Property	Value
Molecular Formula	C ₃ H ₇ ClO ₂
Molecular Weight	110.54 g/mol [1]
Appearance	Clear, colorless liquid
Boiling Point	79-81 °C at 5 mm Hg
Density	~1.18 g/mL at 25 °C
Flash Point	90 °C (194 °F)
Solubility	Soluble in water
Synonyms	Diethyleneglycol monochlorohydrin; 2-(2-Hydroxyethoxy)ethyl chloride

Hazard Identification and Safety Precautions

Warning! **2-(Chloromethoxy)ethanol** is a combustible liquid and vapor that can cause serious eye irritation and skin irritation.[\[2\]](#)[\[3\]](#) It is also a lachrymator, meaning it can cause tearing.[\[3\]](#)

Potential Health Effects:

- Eye Contact: Causes serious eye irritation, which may manifest as a burning sensation, redness, tearing, and inflammation.[\[3\]](#)
- Skin Contact: May cause skin irritation. Prolonged or repeated contact may lead to skin sensitization, an allergic reaction that becomes evident upon re-exposure.[\[1\]](#)
- Inhalation: May cause respiratory tract irritation.[\[1\]](#)
- Ingestion: May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[\[1\]](#)

Personal Protective Equipment (PPE)

The following PPE must be worn when handling **2-(Chloromethoxy)ethanol**:

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should also be worn where there is a risk of splashing. [2]
Skin Protection	Chemical-resistant gloves (e.g., Viton®, Butyl rubber, Neoprene). [2] A flame-retardant lab coat, long pants, and closed-toe shoes are mandatory.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If a fume hood is not available or if exposure limits are exceeded, a full-face respirator with appropriate cartridges should be used.

Safe Handling and Storage Procedures

Handling

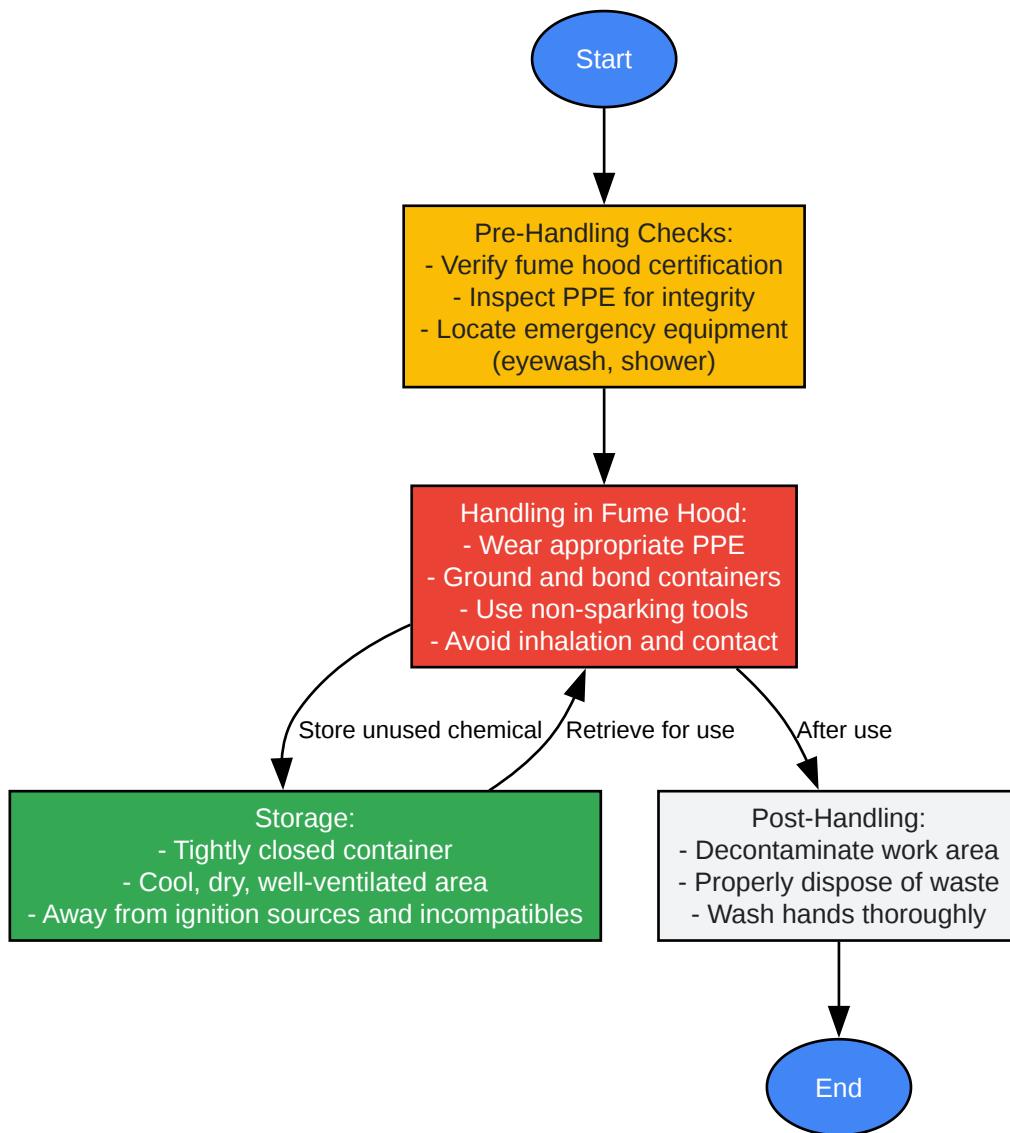
- Always work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with eyes, skin, and clothing.
- Do not breathe vapor or mist.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]\[3\]](#)
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.
- Wash hands thoroughly after handling.[\[2\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)

- Keep away from sources of ignition.[2]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3]
- Protect containers from physical damage and check regularly for leaks.[1]

Safe Handling and Storage Workflow for 2-(Chloromethoxy)ethanol



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Caption: Workflow for the safe handling and storage of **2-(Chloromethoxy)ethanol**.

Emergency Procedures

Emergency Situation	First Aid and Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists. [3]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3]
Spill	Minor Spill: Evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal. [4] Major Spill: Evacuate the laboratory and alert emergency personnel.

Application Notes: Use as a Synthetic Intermediate

2-(Chloromethoxy)ethanol and its derivatives are valuable intermediates in organic synthesis, particularly in the pharmaceutical industry for the synthesis of Active Pharmaceutical Ingredients (APIs). The reactive chloro group is susceptible to nucleophilic substitution, allowing for the introduction of the ethoxyethanol moiety into various molecules.[\[1\]](#) One common application is in the synthesis of quetiapine, an antipsychotic medication.

Experimental Protocol: Synthesis of 2-[2-(2-azidoethoxy)ethoxy]ethanol

This protocol details the synthesis of 2-[2-(2-azidoethoxy)ethoxy]ethanol from 2-[2-(2-chloroethoxy)ethoxy]ethanol, a closely related and structurally similar compound, illustrating a typical nucleophilic substitution reaction.

Materials and Equipment

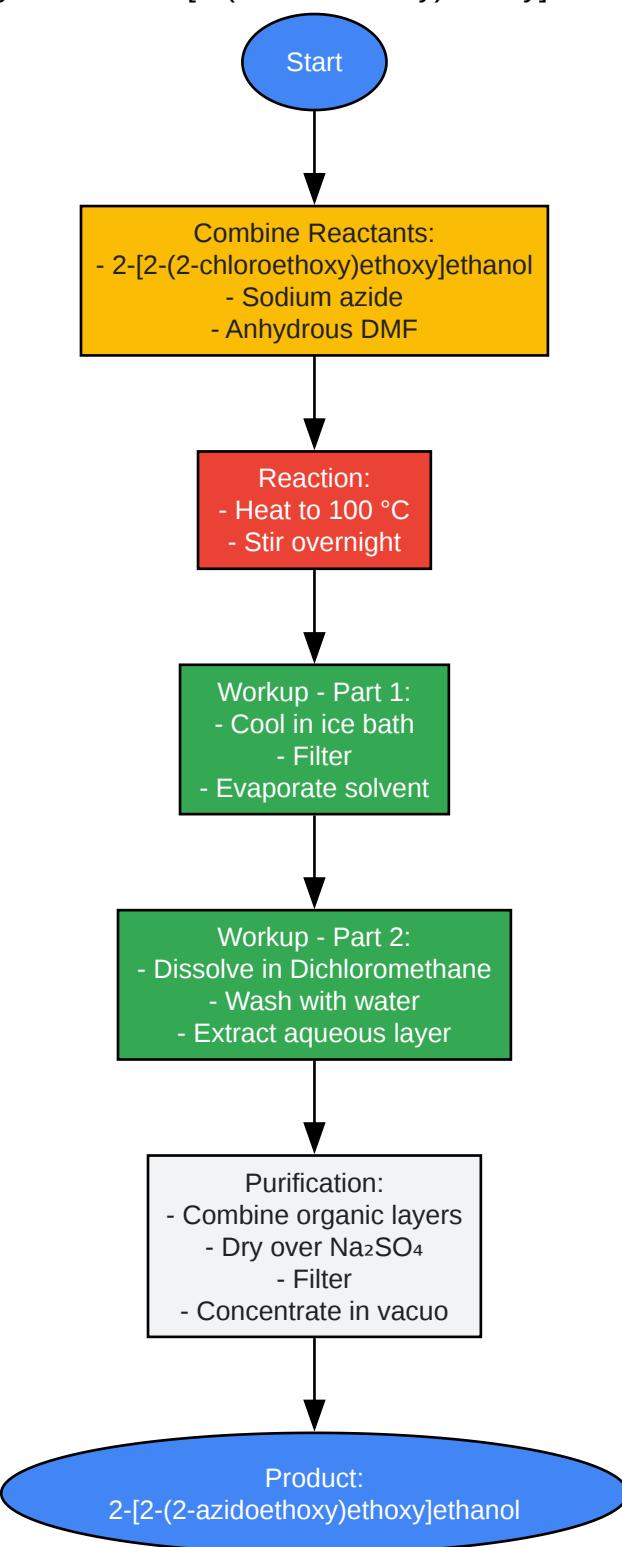
- 2-[2-(2-chloroethoxy)ethoxy]ethanol
- Sodium azide (NaN_3)
- Dimethylformamide (DMF), anhydrous
- Dichloromethane
- Water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle
- Ice bath
- Filtration apparatus
- Rotary evaporator
- Separatory funnel

Procedure

- In a round-bottom flask, prepare a slurry of 2-[2-(2-chloroethoxy)ethoxy]ethanol (1.0 eq) and sodium azide (1.5 eq) in anhydrous dimethylformamide.
- Heat the reaction mixture to 100 °C and stir overnight.

- Cool the reaction mixture in an ice bath.
- Filter the mixture to remove any solid precipitate.
- Evaporate the organic solvent from the filtrate in *vacuo* using a rotary evaporator.
- Dissolve the residue in dichloromethane.
- Wash the organic layer with water in a separatory funnel.
- Extract the aqueous phase with additional dichloromethane.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to yield the product.

Synthesis of 2-[2-(2-azidoethoxy)ethoxy]ethanol

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Caption: Experimental workflow for the synthesis of 2-[2-(2-azidoethoxy)ethoxy]ethanol.

Waste Disposal

All waste materials, including spill cleanup residues and empty containers, should be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety office for specific guidance. Empty containers may retain product residue and should be handled as hazardous waste.[\[4\]](#)

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